

In-Depth Technical Guide to 2-Chloro-3-pyridinol and its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-3-pyridinol

Cat. No.: B146414

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-3-pyridinol**, a versatile heterocyclic intermediate with significant applications in the agrochemical and pharmaceutical industries. The document details its chemical identity, including various synonyms, and presents its key physicochemical properties in a structured format. Detailed experimental protocols for its synthesis are provided, alongside a significant application in the production of pyridylsulfonylurea herbicides. The guide further elucidates the biochemical mechanism of action of these herbicides, focusing on the inhibition of the acetolactate synthase (ALS) enzyme, a critical pathway in branched-chain amino acid biosynthesis in plants. This is visually represented through a detailed signaling pathway diagram. This guide is intended to be a valuable resource for researchers and professionals involved in chemical synthesis, drug discovery, and agrochemical development.

Chemical Identity and Synonyms

2-Chloro-3-pyridinol is a substituted pyridine derivative. For clarity and comprehensive database searching, a list of its common synonyms and identifiers is provided below.

Table 1: Synonyms and Identifiers for **2-Chloro-3-pyridinol**

Identifier Type	Value	Citation
Primary Name	2-Chloro-3-pyridinol	
Synonym	2-Chloro-3-hydroxypyridine	
Synonym	3-Pyridinol, 2-chloro-	
Synonym	2-chloropyridin-3-ol	
IUPAC Name	2-chloropyridin-3-ol	
CAS Registry Number	6636-78-8	

Physicochemical Properties

A summary of the key quantitative physicochemical properties of **2-Chloro-3-pyridinol** is presented in the following table for easy reference and comparison.

Table 2: Physicochemical Data of **2-Chloro-3-pyridinol**

Property	Value	Citation
Molecular Formula	C5H4ClNO	
Molecular Weight	129.54 g/mol	
Melting Point	170-172 °C (lit.)	
Appearance	White to off-white crystalline powder	
SMILES	<chem>Oc1ccnc1Cl</chem>	
InChI	1S/C5H4ClNO/c6-5-4(8)2-1-3-7-5/h1-3,8H	
InChIKey	RSOPTYAZDFSMTN-UHFFFAOYSA-N	

Experimental Protocols

Synthesis of 2-Chloro-3-hydroxypyridine

A robust and high-yielding method for the preparation of 2-Chloro-3-hydroxypyridine involves the chlorination of 3-hydroxypyridine using sodium hypochlorite in an aqueous medium. This process is advantageous due to its efficiency and use of readily available reagents.

Experimental Procedure:

- **Preparation of the Reaction Mixture:** In a suitable reaction vessel, 3-hydroxypyridine is dissolved in an aqueous solution.
- **pH Adjustment:** The pH of the solution is adjusted to a range of 11-13 by the addition of an aqueous sodium hydroxide solution. This step is typically performed at a controlled temperature, for instance, between 0 and 20°C.
- **Addition of Sodium Hypochlorite:** An aqueous solution of sodium hypochlorite is then introduced to the reaction mixture. The addition is carried out while maintaining the pH between 11 and 13.
- **Reaction Quenching and Product Isolation:** Upon completion of the reaction, any excess sodium hypochlorite can be neutralized with a reducing agent like sodium hydrogen sulphite. The pH of the mixture is then adjusted to be neutral with an acid, such as hydrochloric acid.
- **Purification:** The precipitated product, 2-chloro-3-hydroxypyridine, is collected by filtration, washed with an aqueous sodium chloride solution, and dried under vacuum to yield the final product with a reported yield of 85% of theory.

A variation of this procedure involves the in-situ generation of 3-hydroxypyridine from 2-aminomethylfuran and chlorine in the presence of hydrochloric acid, followed by the chlorination step as described above.

Applications in Synthesis

2-Chloro-3-hydroxypyridine serves as a crucial intermediate in the synthesis of various biologically active molecules.

Synthesis of Pyridylsulfonylurea Herbicides

A significant industrial application of 2-Chloro-3-hydroxypyridine is its use as a key building block in the manufacture of herbicidally active pyridylsulfonylureas. The synthesis involves the reaction of 2-Chloro-3-hydroxypyridine with a suitable sulfonyl isocyanate, which ultimately leads to the formation of the sulfonylurea bridge characteristic of this class of herbicides.

Synthesis of Other Heterocyclic Systems

2-Chloro-3-hydroxypyridine is also utilized in the synthesis of other novel heterocyclic systems. For instance, it is a precursor in the preparation of 3-hydroxypyridine-2(1H)-selone. This reaction involves the treatment of 2-chloro-3-hydroxypyridine with sodium hydrogen selenide. The resulting selone can then be used to synthesize more complex heterocyclic structures like 1-azaphenoxaselenine.

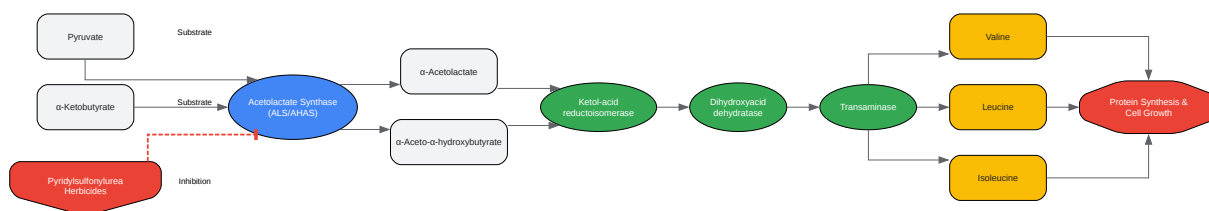
Mechanism of Action: Inhibition of Acetolactate Synthase (ALS)

Pyridylsulfonylurea herbicides, synthesized from **2-Chloro-3-pyridinol**, are potent inhibitors of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is pivotal in the biosynthetic pathway of branched-chain amino acids (BCAAs) such as valine, leucine, and isoleucine in plants and microorganisms. As animals do not possess this enzyme, these herbicides exhibit high selectivity.

The inhibition of ALS disrupts the production of these essential amino acids, which in turn halts protein synthesis and cell division in susceptible plants. This leads to a cessation of growth, followed by characteristic injury symptoms such as chlorosis (yellowing) and necrosis (tissue death), ultimately resulting in the death of the plant.

Signaling Pathway of ALS Inhibition

The following diagram illustrates the biochemical pathway of branched-chain amino acid synthesis and the point of inhibition by sulfonylurea herbicides.

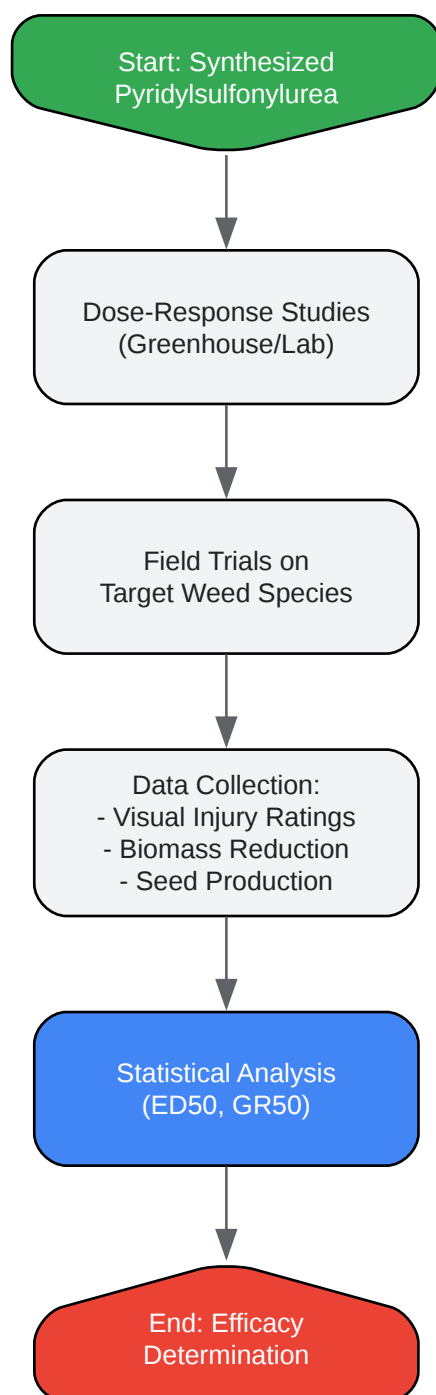


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Caption: Inhibition of Acetolactate Synthase (ALS) by Pyridylsulfonylurea Herbicides.

Experimental Workflow for Herbicide Efficacy Testing

A generalized workflow for assessing the efficacy of a newly synthesized pyridylsulfonylurea herbicide is depicted below.



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Caption: Generalized Workflow for Herbicide Efficacy Assessment.

Conclusion

2-Chloro-3-pyridinol and its synonyms are indispensable chemical intermediates with well-established roles in the synthesis of high-value products, particularly in the agrochemical sector. The detailed synthetic protocols and an understanding of the mechanism of action of its derivatives, such as the pyridylsulfonylurea herbicides, provide a solid foundation for further research and development. This guide serves as a technical resource to facilitate the work of scientists and researchers in leveraging the chemical potential of this versatile molecule for the creation of novel and effective chemical solutions.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com